

# Application Notes: Ethyl 3-Phenylglycidate as a Versatile Building Block for Agrochemicals

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## Compound of Interest

Compound Name: Ethyl 3-phenylglycidate

Cat. No.: B7769710

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## Introduction

**Ethyl 3-phenylglycidate**, also known as ethyl 3-phenyloxirane-2-carboxylate, is a versatile chemical intermediate recognized for its utility in organic synthesis.<sup>[1]</sup> Its characteristic epoxide ring and ester functional group provide two reactive centers, making it an attractive starting material for the synthesis of a variety of complex molecules. While extensively utilized in the pharmaceutical and fragrance industries, its application as a building block for agrochemicals such as fungicides, herbicides, and insecticides is an area of growing interest. This document provides an overview of the potential applications of **ethyl 3-phenylglycidate** in the agrochemical sector, including a hypothetical synthetic protocol for the generation of a novel triazole fungicide.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **ethyl 3-phenylglycidate** is presented in Table 1.

Property	Value	Reference
CAS Number	121-39-1	[2]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>	[2]
Molecular Weight	192.21 g/mol	[2]
Appearance	Colorless to pale yellow liquid	
Boiling Point	260-262 °C	
Density	1.123 g/mL at 25 °C	
Solubility	Insoluble in water, soluble in organic solvents	

## Applications in Agrochemical Synthesis

The epoxide ring of **ethyl 3-phenylglycidate** is susceptible to ring-opening reactions with various nucleophiles, leading to the formation of diverse functionalized intermediates. This reactivity is key to its potential as a precursor for agrochemically active molecules.

## Hypothetical Synthesis of a Phenyl-Substituted Triazole Fungicide

Triazole fungicides are a major class of agrochemicals that act by inhibiting the biosynthesis of ergosterol, a vital component of fungal cell membranes. The synthesis of these compounds often involves the creation of a core structure containing a 1,2,4-triazole ring linked to a substituted phenyl group via a carbon backbone. **Ethyl 3-phenylglycidate** can serve as a valuable starting material for generating the necessary phenyl-substituted backbone.

The following section outlines a hypothetical multi-step synthesis of a novel triazole fungicide, starting from **ethyl 3-phenylglycidate**.

## Experimental Protocols

Protocol 1: Synthesis of Ethyl 2-hydroxy-3-(1H-1,2,4-triazol-1-yl)-3-phenylpropanoate (A Hypothetical Triazole Fungicide Intermediate)

This protocol describes the ring-opening of **ethyl 3-phenylglycidate** with 1,2,4-triazole to form a key intermediate in the synthesis of a potential triazole fungicide.

Materials:

- **Ethyl 3-phenylglycidate** (98%)
- 1,2,4-Triazole (99%)
- Potassium carbonate ( $K_2CO_3$ ), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Magnesium sulfate ( $MgSO_4$ ), anhydrous
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- To a stirred solution of 1,2,4-triazole (1.2 eq.) in anhydrous DMF (10 mL/mmol of **ethyl 3-phenylglycidate**) under a nitrogen atmosphere, add anhydrous potassium carbonate (1.5 eq.).
- Heat the mixture to 80 °C and stir for 30 minutes.
- Add **ethyl 3-phenylglycidate** (1.0 eq.) dropwise to the reaction mixture.
- Maintain the reaction at 80 °C and monitor its progress by thin-layer chromatography (TLC) (eluent: ethyl acetate/hexane, 1:1).
- Upon completion of the reaction (typically 4-6 hours), cool the mixture to room temperature.

- Pour the reaction mixture into ice-cold water (50 mL) and extract with ethyl acetate (3 x 20 mL).
- Combine the organic layers and wash with brine (2 x 15 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexane as the eluent to obtain the desired product.

Expected Outcome:

The expected product is ethyl 2-hydroxy-3-(1H-1,2,4-triazol-1-yl)-3-phenylpropanoate, a key intermediate for further elaboration into a final triazole fungicide.

## Data Presentation

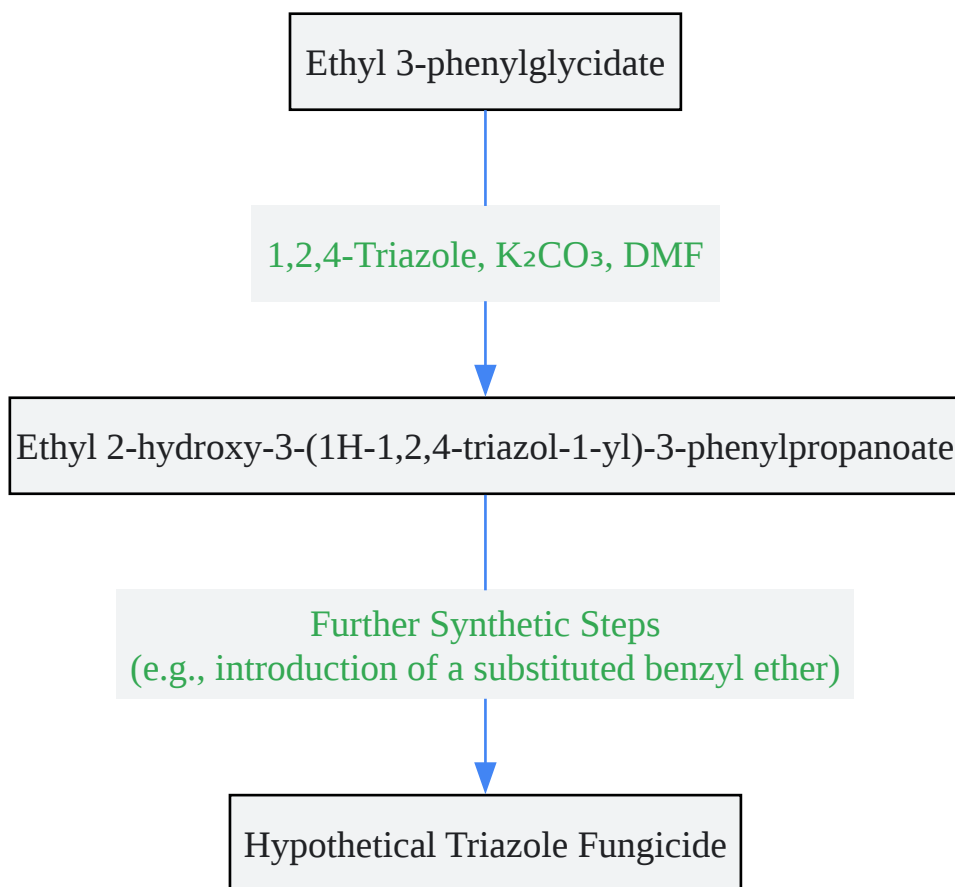
Table 2: Hypothetical Fungicidal Activity Data

The following table presents hypothetical fungicidal activity data for the final, elaborated triazole fungicide derived from the synthesized intermediate. This data is for illustrative purposes to demonstrate the potential efficacy of compounds derived from **ethyl 3-phenylglycidate**.

Fungal Species	EC <sub>50</sub> (µg/mL)
Puccinia triticina (Wheat leaf rust)	5.2
Septoria tritici (Wheat leaf blotch)	8.1
Mycosphaerella fijiensis (Black Sigatoka of banana)	3.5
Botrytis cinerea (Gray mold)	12.7

## Visualizations

Figure 1: Hypothetical Synthetic Pathway for a Triazole Fungicide



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Caption: Synthetic route to a hypothetical triazole fungicide.

Figure 2: Experimental Workflow for Synthesis and Purification



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Caption: Workflow for synthesis, workup, and purification.

## Conclusion

While direct, documented examples of commercial agrochemicals synthesized from **ethyl 3-phenylglycidate** are not readily available in the public domain, its chemical properties and reactivity make it a highly plausible and valuable building block for the development of novel active ingredients. The provided hypothetical synthesis of a triazole fungicide illustrates a practical application of this starting material. Further research and exploration of the various synthetic transformations possible with **ethyl 3-phenylglycidate** are warranted to fully realize its potential in the discovery of new and effective crop protection agents.

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## References

- 1. Bioresolution Production of (2R,3S)-Ethyl-3-phenylglycidate for Chemoenzymatic Synthesis of the Taxol C-13 Side Chain by *Galactomyces geotrichum* ZJUTZQ200, a New Epoxide-Hydrolase-Producing Strain [mdpi.com]
- 2. Ethyl 3-phenylglycidate | C<sub>11</sub>H<sub>12</sub>O<sub>3</sub> | CID 8469 - PubChem [pubchem.ncbi.nlm.nih.gov]
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